

# EPQpYEEIPIYL stability at different storage temperatures

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## Compound of Interest

Compound Name: EPQpYEEIPIYL

Cat. No.: B8220887

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## Technical Support Center: EPQpYEEIPIYL

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of the phosphopeptide **EPQpYEEIPIYL** at different storage temperatures.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended way to store **EPQpYEEIPIYL**?

A: For optimal stability, **EPQpYEEIPIYL** should be stored under specific conditions depending on its form (powder or in solvent). It is crucial to store it sealed and away from moisture.<sup>[1][2]</sup>

Q2: What are the specific storage temperature recommendations?

A: For long-term storage, the powdered form should be kept at -80°C, where it can be stable for up to 2 years.<sup>[1][2]</sup> For shorter-term storage, -20°C is also an option, with a stability of up to 1 year.<sup>[1][2]</sup> When in solvent, it should be stored at -80°C for up to 6 months or -20°C for up to 1 month.<sup>[1]</sup>

Q3: Can I store **EPQpYEEIPIYL** at room temperature?

A: While the peptide may be shipped at room temperature in the continental US, this is not recommended for storage.<sup>[1][2]</sup> For maintaining the integrity and activity of the peptide, adherence to the recommended low-temperature storage is essential.

Q4: How should I prepare a stock solution of **EPQpYEEIPIYL**?

A: A stock solution can be prepared by dissolving the peptide in water. It is recommended to adjust the pH to 2 with HCl to aid dissolution.<sup>[1]</sup> For use in cell culture or other biological assays, the working solution should be sterile filtered, for example, with a 0.22 µm filter.<sup>[1]</sup>

Q5: What is the primary application of **EPQpYEEIPIYL**?

A: **EPQpYEEIPIYL** is a high-affinity ligand for the SH2 domains of Src family kinases, such as Lck, Hck, and Fyn.<sup>[1][3]</sup> It functions as an activator of these kinases and is a valuable tool for studying their roles in cellular signaling pathways.<sup>[4]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no activity of the peptide in my assay.	Improper storage leading to degradation.	Verify that the peptide has been stored at the correct temperature and for the recommended duration as per the storage guidelines.
Repeated freeze-thaw cycles of the stock solution.	Aliquot the stock solution after preparation to avoid multiple freeze-thaw cycles. <a href="#">[1]</a>	
Incorrect preparation of the working solution.	Ensure the peptide is fully dissolved and that the final solution is at the appropriate pH and concentration for your experiment. If necessary, sterile filter the working solution. <a href="#">[1]</a>	
Difficulty dissolving the peptide.	Suboptimal solvent conditions.	The peptide's solubility is enhanced in acidic conditions. Try adjusting the pH of the water to 2 with HCl to facilitate dissolution. <a href="#">[1]</a> The use of an ultrasonic bath may also be beneficial. <a href="#">[1]</a>

## Stability Data

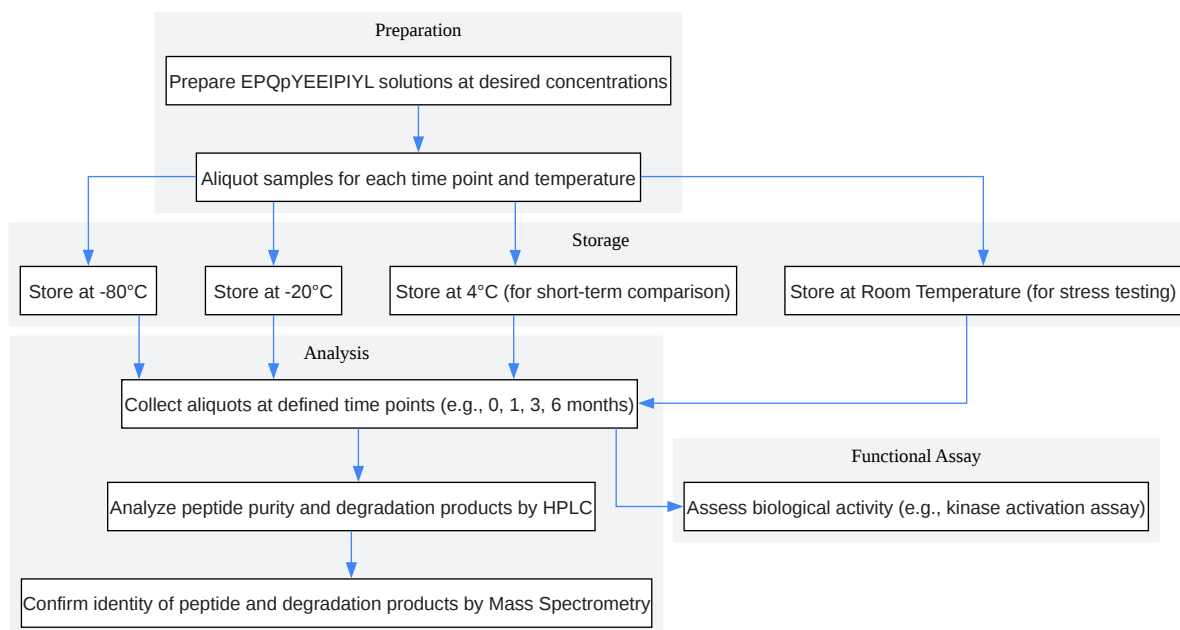
The following table summarizes the recommended storage conditions and stability periods for **EPQpYEEIPIYL**. Adhering to these guidelines is critical for ensuring the peptide's performance in your experiments.

Form	Storage Temperature	Storage Period
Powder	-80°C	2 years[1][2]
-20°C	1 year[1][2]	
In Solvent	-80°C	6 months[1]
-20°C	1 month[1]	

## Experimental Protocols

While specific experimental protocols for stability testing of **EPQpYEEIPIYL** are not detailed in the provided search results, a general workflow for assessing peptide stability can be outlined.

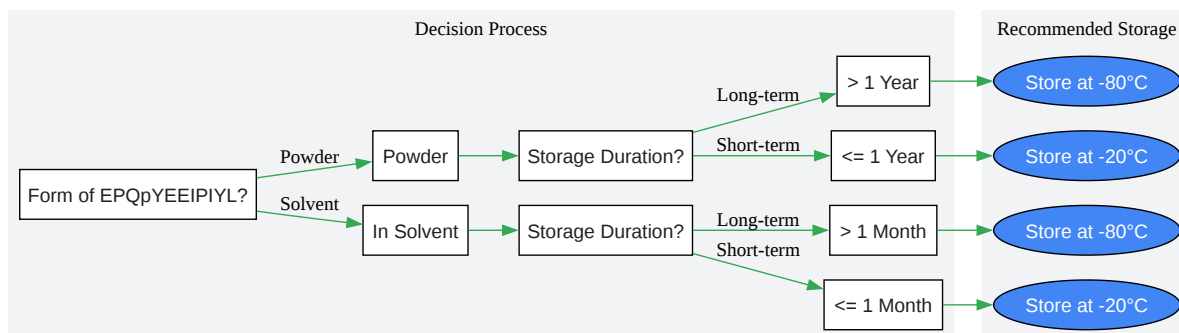
## General Peptide Stability Assessment Workflow



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Caption: General workflow for assessing the stability of **EPQpYEEIPIYL**.

## Logical Relationship for Storage Decisions



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Caption: Decision tree for selecting the appropriate storage temperature for **EPQpYEEIPIYL**.

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## References

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